

Jun9-72-2 shelf life and storage conditions

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Compound of Interest

Compound Name: Jun9-72-2

Cat. No.: B10830627

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This technical support guide provides essential information on the shelf life and storage conditions for **Jun9-72-2**, a potent inhibitor of the SARS-CoV-2 papain-like protease (PLpro). Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

Frequently Asked Questions (FAQs)

What is the recommended storage temperature for solid **Jun9-72-2**?

For optimal stability, solid **Jun9-72-2** should be stored under specific temperature conditions depending on the duration of storage. For short-term storage, a temperature of 0 - 4°C in a dry, dark environment is recommended.^[1] For long-term storage, the compound should be kept at -20°C.^{[1][2][3]}

What is the expected shelf life of **Jun9-72-2**?

When stored correctly, **Jun9-72-2** is expected to have a shelf life of over two years.^[1] Another source suggests a shelf life of 12 months from the date of receipt.^[2] To ensure the best results, it is advisable to refer to the certificate of analysis provided by the supplier for batch-specific recommendations.

How should I store stock solutions of **Jun9-72-2**?

Stock solutions of **Jun9-72-2** should be stored at 0 - 4°C for short-term use (days to weeks) or at -20°C for long-term storage (months).[\[1\]](#)

How is **Jun9-72-2** shipped, and is it stable upon arrival?

Jun9-72-2 is shipped as a non-hazardous chemical at ambient temperature. The compound is stable for several weeks under these conditions, covering the typical duration of shipping and customs processing.[\[1\]](#)

Storage Conditions Summary

Form	Storage Duration	Temperature	Additional Conditions
Solid	Short-term (days to weeks)	0 - 4°C	Dry and dark [1]
Solid	Long-term (months to years)	-20°C	Dry and dark [1]
Stock Solution	Short-term (days to weeks)	0 - 4°C	
Stock Solution	Long-term (months)	-20°C	

Troubleshooting Guide

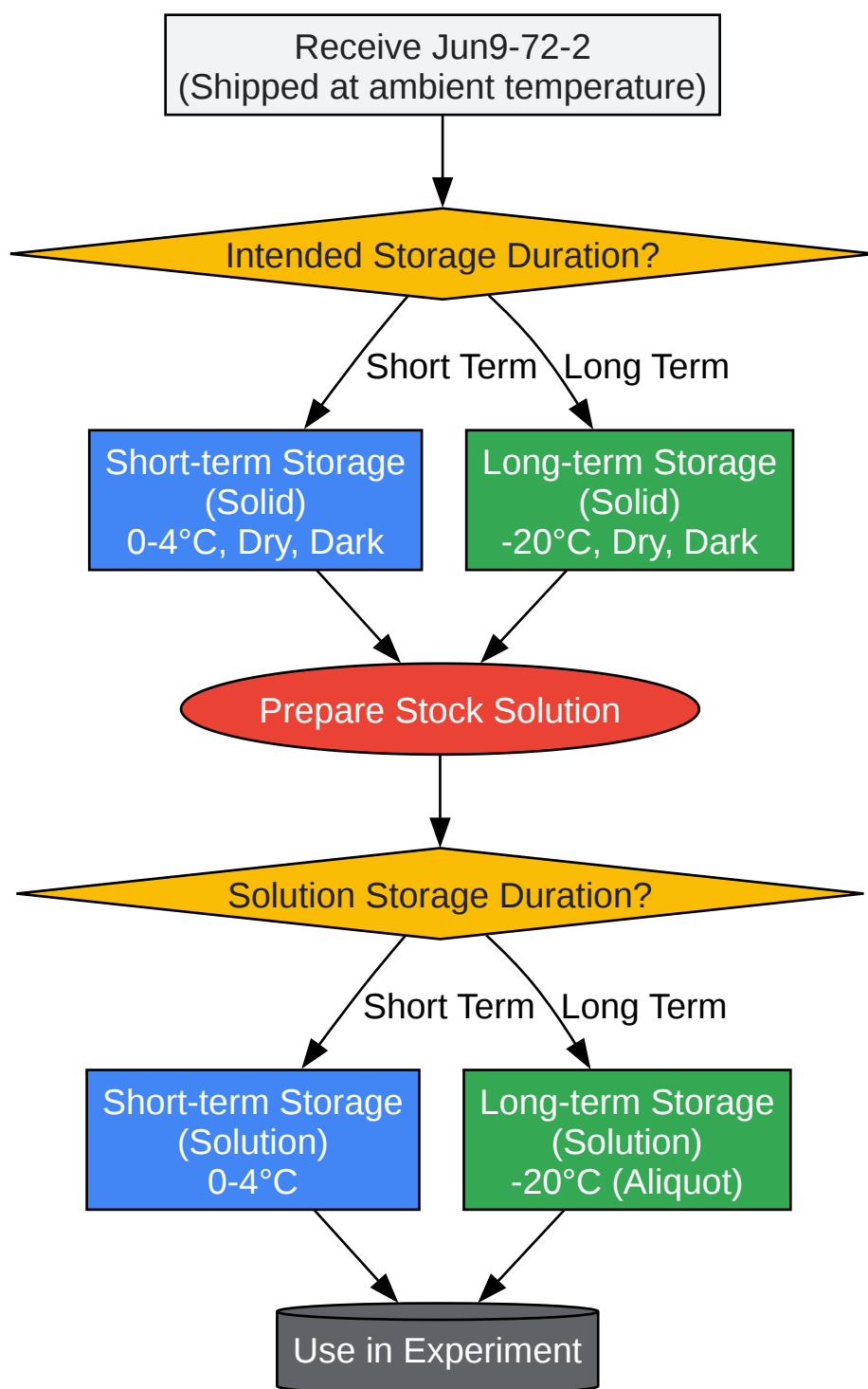
Issue: Inconsistent or lower than expected activity in my experiments.

- Possible Cause: Improper storage may have led to the degradation of the compound.
- Troubleshooting Steps:
 - Verify your storage conditions against the recommended guidelines in the table above.
 - If the compound has been stored improperly, it is advisable to use a fresh vial of **Jun9-72-2**.
 - For stock solutions, ensure they have not been subjected to multiple freeze-thaw cycles. Aliquoting the stock solution upon preparation can help mitigate this.

Issue: Visible changes in the appearance of the solid compound.

- Possible Cause: The compound may have been exposed to moisture or light, leading to degradation. **Jun9-72-2** is supplied as a solid powder.[\[1\]](#)
- Troubleshooting Steps:
 - Ensure the storage container is sealed tightly and stored in a dark, dry place.
 - If you observe any changes in the physical appearance of the powder, it is recommended to use a new batch of the compound to ensure the integrity of your experimental results.

Recommended Handling Workflow for Jun9-72-2



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Caption: Recommended storage and handling workflow for **Jun9-72-2**.

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